

Technical Synthesis Guide: 1-methoxy-N,N-dimethylbutan-2-amine

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Compound of Interest

Compound Name: 2-Butanamine, 1-methoxy-N,N-dimethyl-

Cat. No.: B13837497

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Executive Summary & Compound Profile

Target Molecule: 1-methoxy-N,N-dimethylbutan-2-amine CAS Registry Number: 144028-26-2 (Generic for isomer class; specific stereoisomers may vary) Molecular Formula: $C_7H_{17}NO$ Molecular Weight: 131.22 g/mol

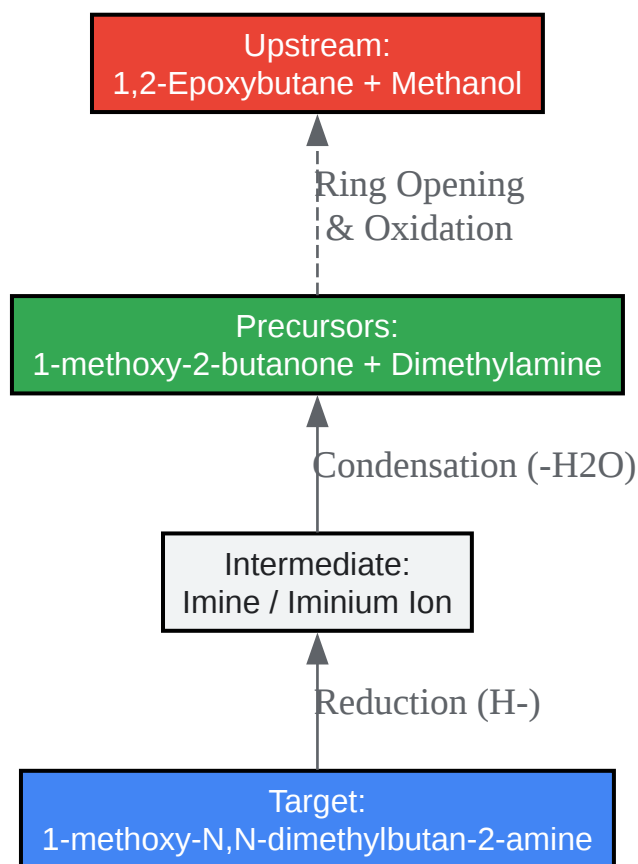
This guide details the high-fidelity synthesis of 1-methoxy-N,N-dimethylbutan-2-amine, a tertiary amine featuring a beta-methoxy ether linkage. Structurally, this compound serves as a valuable intermediate in the synthesis of pharmaceutical agents, particularly as a mimic of neurotransmitter backbones (e.g., acetylcholine analogs) or as a specialized chiral ligand in asymmetric catalysis.

The synthesis strategy prioritizes the Reductive Amination pathway due to its scalability, mild conditions, and avoidance of over-alkylation byproducts common in direct alkylation methods.

Retrosynthetic Analysis

To ensure high yield and purity, we deconstruct the target molecule into accessible precursors. The primary disconnection occurs at the C-N bond, revealing 1-methoxy-2-butanone and

dimethylamine as the optimal starting materials.



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Figure 1: Retrosynthetic logic flow prioritizing the reductive amination pathway.

Primary Synthesis Protocol: Reductive Amination

Methodology: Direct Reductive Amination (DRA) Reaction Type: One-pot condensation and reduction Scale: Laboratory (10–50 mmol)

Reagents & Stoichiometry

Component	Role	Equivalents	Notes
1-methoxy-2-butanone	Substrate	1.0 eq	Commercially available or synthesized via Swern oxidation of 1-methoxy-2-butanol.
Dimethylamine (DMA)	Amine Source	1.5 – 2.0 eq	Use 2.0M solution in THF or MeOH to avoid gas handling.
NaBH(OAc) ₃	Reductant	1.4 – 1.6 eq	Sodium triacetoxyborohydride; milder than NaBH ₄ , prevents ketone reduction.
Acetic Acid (AcOH)	Catalyst	1.0 eq	Promotes iminium ion formation.
Dichloromethane (DCM)	Solvent	0.2 M conc.	Anhydrous preferred.

Step-by-Step Experimental Procedure

Step 1: Iminium Ion Formation^[1]

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Charging: Add 1-methoxy-2-butanone (10 mmol, ~1.02 g) and anhydrous DCM (50 mL).
- Amine Addition: Cool the solution to 0°C (ice bath). Add Dimethylamine (2.0 M in THF, 10 mL, 20 mmol) dropwise.
- Catalysis: Add Acetic Acid (10 mmol, 0.6 mL).
- Equilibration: Allow the mixture to stir at room temperature for 30–60 minutes. Note: This ensures equilibrium formation of the iminium species.

Step 2: Reduction

- **Reductant Addition:** Cool the mixture back to 0°C. Add Sodium Triacetoxyborohydride (STAB) (15 mmol, 3.18 g) in 3 portions over 15 minutes. Caution: Mild gas evolution (H_2) may occur.
- **Reaction:** Remove the ice bath and stir vigorously at room temperature for 12–16 hours.
- **Monitoring:** Monitor reaction progress via TLC (System: 10% MeOH in DCM + 1% NH_4OH) or GC-MS. Look for the disappearance of the ketone peak.

Step 3: Workup & Purification

- **Quench:** Quench the reaction by adding saturated aqueous $NaHCO_3$ (30 mL) and stir for 15 minutes.
- **Extraction:** Transfer to a separatory funnel. Extract the aqueous layer with DCM (3 x 30 mL).
- **Acid-Base Purification (Crucial for Amines):**
 - Combine organic layers and extract with 1M HCl (3 x 30 mL). The product moves to the aqueous phase; impurities remain in the organic phase.
 - Discard the organic phase.
 - Basify the aqueous phase to pH >12 using 6M NaOH.
 - Extract the cloudy aqueous mixture with DCM or Diethyl Ether (3 x 40 mL).
- **Drying:** Dry the combined organic extracts over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure (careful: product may be volatile).

Alternative Pathway: Eschweiler-Clarke Methylation

If 1-methoxy-2-butanamine (primary amine) is available, N-methylation is efficiently achieved using formaldehyde and formic acid.

Mechanism:

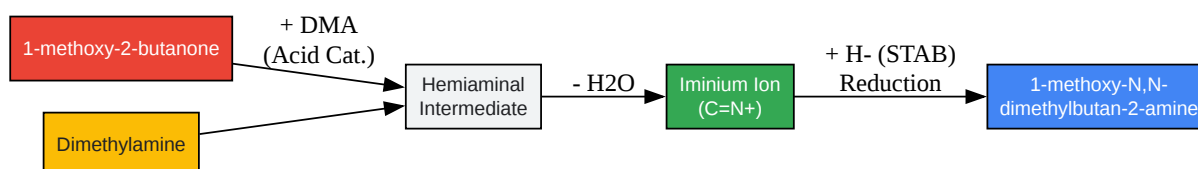
- Condensation of primary amine with formaldehyde → Imine.
- Reduction by formic acid (source of hydride) → Secondary amine.
- Repeat to form Tertiary amine.

Protocol Summary:

- Mix: 1-methoxy-2-butanamine (1.0 eq) + Formic Acid (5.0 eq) + Formaldehyde (37% aq, 3.0 eq).
- Reflux: Heat at 90–100°C for 12 hours until CO₂ evolution ceases.
- Workup: Basify with NaOH, extract with ether, and distill.

Mechanistic Visualization

The following diagram illustrates the Reductive Amination pathway, detailing the transition from ketone to tertiary amine.



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Figure 2: Mechanistic pathway of the STAB-mediated reductive amination.

Analytical Characterization (Expected Data)

To validate the synthesis, the following spectral signatures should be confirmed:

- ¹H NMR (400 MHz, CDCl₃):
 - δ 0.90 (t, 3H, -CH₂-CH₃)

- δ 1.3–1.5 (m, 2H, -CH₂-CH₃)
- δ 2.25 (s, 6H, -N(CH₃)₂)
- δ 2.60 (m, 1H, Chiral CH-N)
- δ 3.35 (s, 3H, -OCH₃)
- δ 3.40–3.55 (dd, 2H, -CH₂-OCH₃)
- Mass Spectrometry (ESI+):
 - [M+H]⁺ Calculated: 132.13 m/z.

Safety & Handling (E-E-A-T)

- Dimethylamine: Highly flammable and toxic. Use in a well-ventilated fume hood. If using the hydrochloride salt, neutralize in situ carefully.
- Sodium Triacetoxyborohydride: Reacts with water to release hydrogen gas. Keep dry and add slowly.
- Product: As a tertiary amine, it may act as a skin irritant or sensitizer. Handle with nitrile gloves.

References

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